

Technical Support Center: Storage Stability of 2-(Hydroxymethyl)nicotinamide

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)nicotinamide

CAS No.: 115012-11-8

Cat. No.: B049469

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Compound Identity & Critical Verification

STOP AND VERIFY: Before proceeding, confirm the exact chemical structure of your material. There is a frequent nomenclature confusion between the ring-substituted intermediate and the N-substituted derivative.

Parameter	Target Compound (This Guide)	Common Confusion (Bilamid)
Chemical Name	2-(Hydroxymethyl)nicotinamide	N-(Hydroxymethyl)nicotinamide
IUPAC Name	2-(Hydroxymethyl)pyridine-3-carboxamide	N-(Hydroxymethyl)pyridine-3-carboxamide
CAS Number	115012-11-8 (or related salts)	3569-99-1
Structure	-CH ₂ OH on Pyridine Ring (Pos 2)	-CH ₂ OH on Amide Nitrogen
Key Instability	Cyclization (Lactonization)	Hydrolysis (Formaldehyde release)

This guide focuses on the Ring-Substituted form (CAS 115012-11-8), a critical intermediate prone to intramolecular cyclization.

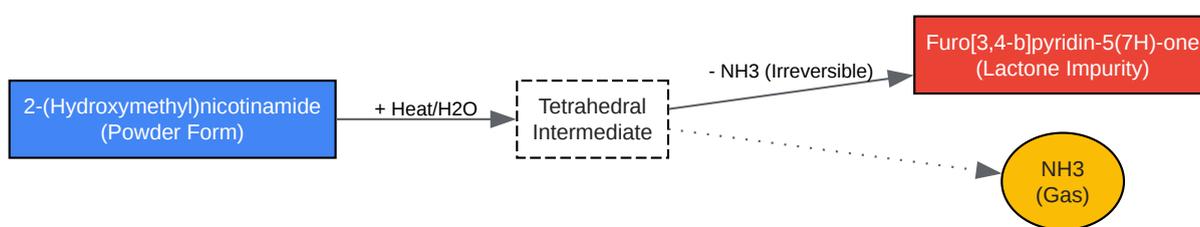
Storage Stability Profile: The "Lactonization" Threat

The Core Mechanism

The primary stability risk for **2-(Hydroxymethyl)nicotinamide** is intramolecular cyclization. The hydroxyl group at position 2 is spatially proximate to the amide carbonyl at position 3. Under favorable conditions (heat, moisture, or acidic catalysis), the hydroxyl oxygen attacks the amide, expelling ammonia (NH_3) to form the thermodynamically stable lactone: Furo[3,4-b]pyridin-5(7H)-one.

Degradation Pathway Diagram

The following diagram illustrates the equilibrium and irreversible degradation pathway.



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Caption: Figure 1. Thermal and moisture-induced cyclization of **2-(Hydroxymethyl)nicotinamide** to its lactone form.

Quantitative Stability Factors

Parameter	Impact on Stability	Recommendation
Temperature	High. Elevated temps (>25°C) accelerate nucleophilic attack.	Store at -20°C.
Moisture	Critical. Water acts as a proton shuttle, catalyzing cyclization.	Store Desiccated (<10% RH).
pH Sensitivity	High. Acidic environments protonate the amide, speeding up lactonization.	Avoid exposure to acid vapors.

Critical Storage Protocols

To maintain purity >98% and prevent lactonization, strictly adhere to these protocols.

A. Primary Storage (Long-Term)

- Temperature: Maintain at $-20^{\circ}\text{C} \pm 5^{\circ}\text{C}$.
- Atmosphere: Store under Inert Gas (Argon or Nitrogen). Oxygen is less of a concern than moisture, but inert gas displacement prevents humidity ingress.
- Container: Amber glass vials with Teflon-lined screw caps. Avoid polyethylene bags as primary containment due to moisture permeability.

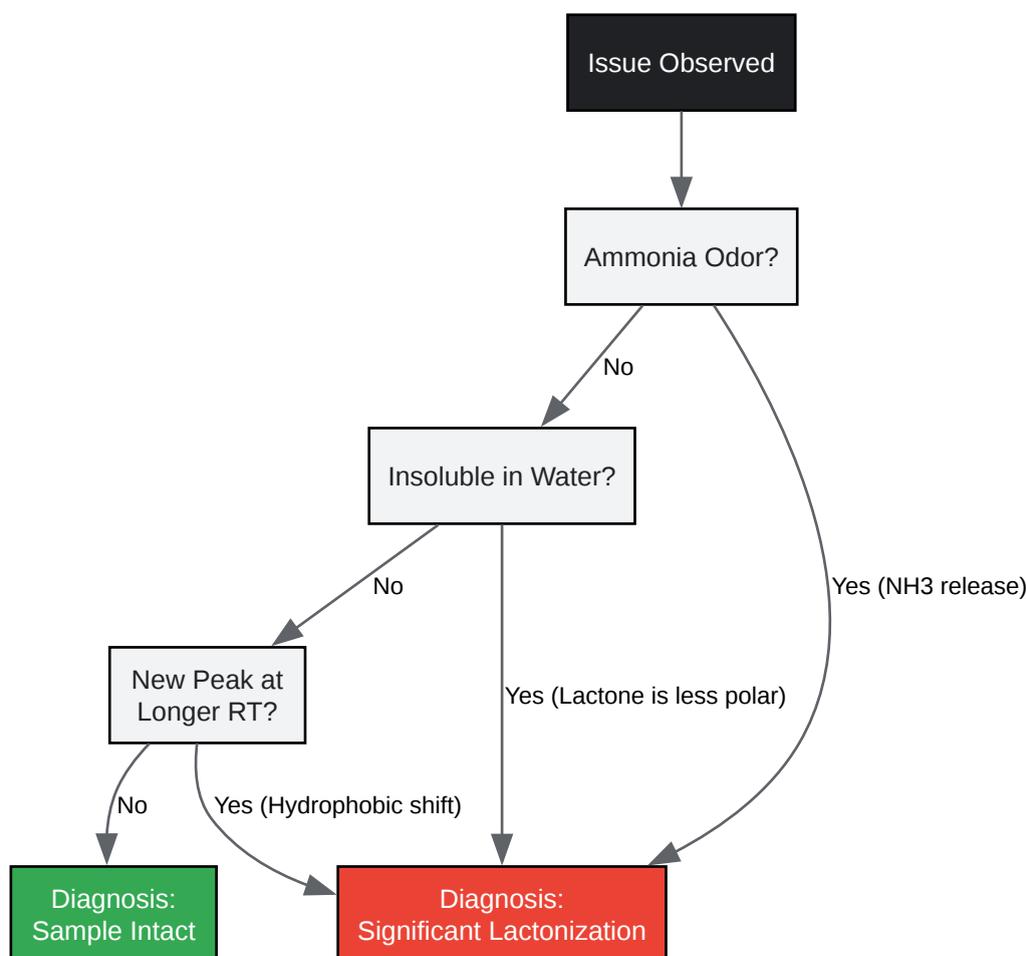
B. Handling & Re-Qualification

- Equilibration: Allow the vial to warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture onto the powder, initiating immediate surface degradation.

Troubleshooting Guide & FAQs

Troubleshooting Workflow

Use this decision tree to diagnose sample quality issues.



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Caption: Figure 2. Diagnostic workflow for assessing degradation of **2-(Hydroxymethyl)nicotinamide**.

Frequently Asked Questions

Q1: My powder has developed a faint ammonia smell. Is it still usable?

- Technical Insight: The smell of ammonia confirms that cyclization is occurring (NH₃ is the byproduct).
- Action: Perform a quantitative HPLC analysis. If the lactone impurity is <5%, you may be able to repurify (recrystallization). If >5%, the material is compromised for stoichiometry-sensitive reactions.

Q2: Can I store this compound in solution?

- Answer: No.
- Reasoning: In solution (especially protic solvents like water or methanol), the rotational freedom of the hydroxymethyl group increases, and solvent molecules facilitate proton transfer, drastically accelerating lactonization. Prepare solutions immediately before use.

Q3: The material has become insoluble in water. Why?

- Mechanism: The primary amide (**2-(Hydroxymethyl)nicotinamide**) is capable of hydrogen bonding with water. The degradation product (Lactone) lacks the amide -NH₂ group and forms a rigid, fused bicyclic system, significantly reducing its aqueous solubility.
- Conclusion: Insoluble matter is likely pure lactone.

Analytical Validation (HPLC Method)

To distinguish the parent amide from the lactone impurity, use the following reverse-phase HPLC conditions.

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm, 4.6 x 100 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	5% B to 95% B over 10 minutes
Detection	UV @ 254 nm
Expected Elution	Amide (Parent): Early elution (Polar) Lactone (Impurity): Late elution (Non-polar)

Note: The lactone is significantly less polar due to the loss of the hydrogen-bonding amide group and will retain longer on a C18 column.

References

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 - Note on Isomers: Distinction between CAS 115012-11-8 (Ring-sub) and 3569-99-1 (N-sub) is critical for stability logic.
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- General Storage Guidelines
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